

Comprehensive Safety and Handling Guide for ADL-5859 Hydrochloride

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Compound of Interest

Compound Name: ADL-5859 hydrochloride

Cat. No.: B605188

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **ADL-5859 hydrochloride**, a potent, selective δ -opioid receptor agonist. Given the compound's pharmacological activity and the limited publicly available safety data, a cautious approach, adhering to best practices for handling potent research chemicals, is imperative.

Compound Information and Safety Data

ADL-5859 hydrochloride is a research compound with significant biological activity.^{[1][2][3]}

While a comprehensive toxicological profile is not widely published, its nature as a potent opioid receptor agonist necessitates stringent safety protocols to prevent accidental exposure.

Physical and Chemical Properties

Property	Value
CAS Number	850173-95-4[1]
Molecular Formula	C ₂₄ H ₂₈ N ₂ O ₃ • HCl[1]
Formula Weight	429.0 g/mol [1]
Appearance	Solid[1]
Purity	≥98%[1]
Solubility	DMSO: ~10 mg/mLDMF: ~3 mg/mL[4]

Storage and Stability

Condition	Stability
Solid (Lyophilized)	≥ 4 years at -20°C[4]
Solution in DMSO	Up to 6 months at -80°CUp to 1 month at -20°C[2]

Aqueous solutions are not recommended for storage for more than one day.[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following PPE is mandatory when handling **ADL-5859 hydrochloride** in solid or solution form.

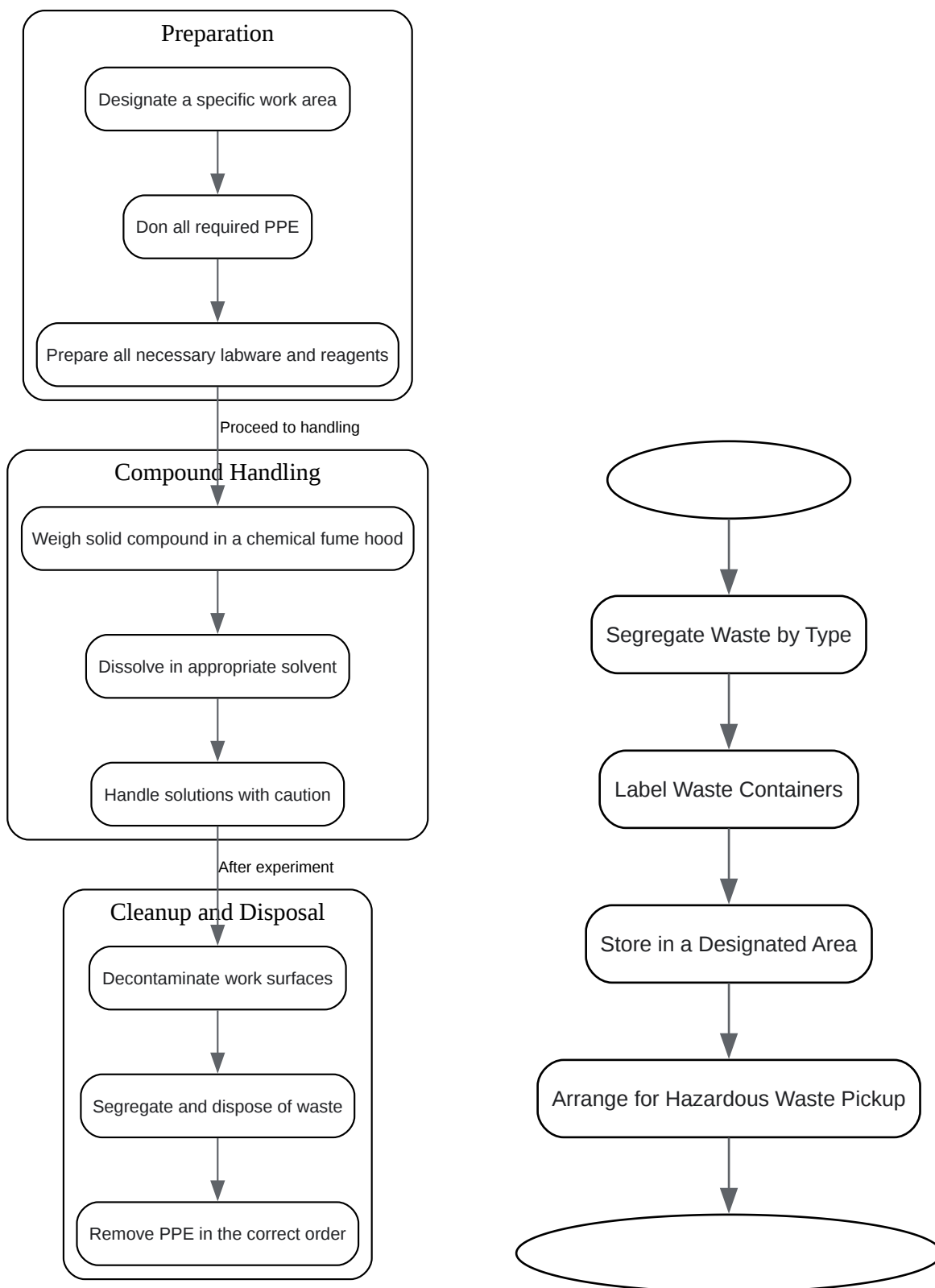
Essential Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	Prevents skin contact and absorption. Double-gloving provides an extra barrier in case of a tear in the outer glove.
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from splashes or airborne particles of the compound.
Body Protection	A disposable gown over a lab coat.	Provides a removable barrier to protect clothing and skin from contamination.
Respiratory Protection	A fit-tested N95 respirator or higher.	Recommended when handling the solid compound or when there is a risk of aerosolization.

Step-by-Step Operational Plan for Safe Handling

Adherence to a strict, procedural workflow is critical to minimize the risk of exposure during the handling of **ADL-5859 hydrochloride**.

Experimental Workflow for Handling **ADL-5859 Hydrochloride**



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